

How to improve the accuracy of titrations with Cresol Red

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Compound of Interest

Compound Name: Cresol Red sodium salt

Cat. No.: B14786908

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Technical Support Center: Cresol Red Titrations

Welcome to the technical support center for improving the accuracy of titrations using Cresol Red. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and provide clear guidance for precise and reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is Cresol Red and why is it used in titrations?

A1: Cresol Red is a synthetic organic compound belonging to the sulfonophthalein family of dyes.^{[1][2]} It is used as a pH indicator in acid-base titrations because it changes color in response to changes in pH, allowing for the visual determination of the titration's endpoint.^{[3][4]} Its distinct color transitions make it a valuable tool in various scientific disciplines.^{[2][5]}

Q2: What are the pH ranges and corresponding color changes for Cresol Red?

A2: Cresol Red has two distinct pH transition ranges. The first occurs in strongly acidic conditions (pH 0.2-1.8), changing from red to yellow.^{[2][6][7]} The second, more commonly used range for titrations, is from pH 7.2 to 8.8, where it transitions from yellow to a reddish-purple or violet color.^{[1][3][6][8]}

Q3: For which types of titrations is Cresol Red a suitable indicator?

A3: Cresol Red is particularly useful for titrations where the equivalence point falls within a neutral to slightly alkaline pH range (7.2-8.8).[3][5] This makes it suitable for titrations involving weak acids and strong bases, or weak bases and strong acids.[5][9]

Q4: How does the purity of Cresol Red affect titration accuracy?

A4: The purity of Cresol Red is critical for accurate results. Impurities can lead to a broader pH transition range, a shift in the pH at which the color change occurs, or introduce unwanted coloration, all of which can result in inaccurate endpoint determination.[1] Using high-purity Cresol Red is essential for ensuring that the observed color changes are solely due to the pH of the solution.[1]

Troubleshooting Guide

This guide addresses specific issues that may arise during titrations with Cresol Red, helping you to identify and resolve them effectively.

Issue 1: Indistinct or Gradual Color Change at the Endpoint

Q: Why is the color change of the Cresol Red indicator at the endpoint not sharp and difficult to determine?

A: This can be due to several factors:

- **Incorrect Titration Type:** Cresol Red is most effective when the pH at the equivalence point of your titration falls within its 7.2-8.8 transition range.[3][10] If the equivalence point is outside this range, the color change will be gradual.
- **Highly Colored or Turbid Solution:** The sample solution's own color or turbidity can mask the indicator's color change, making it difficult to interpret.[3]
- **Indicator Concentration:** An incorrect concentration of the Cresol Red indicator solution can lead to a less distinct color change.
- **Slow Titrant Addition:** While adding titrant dropwise near the endpoint is crucial, an overly slow addition can make the gradual color shift harder to pinpoint.[11]

Issue 2: Endpoint Appears Too Early or Too Late

Q: My titration results are consistently inaccurate, suggesting the endpoint is being reached prematurely or is overshot. What could be the cause?

A: Inaccurate endpoint determination is a common issue with several potential causes:

- **Improper Indicator Choice:** Ensure the expected equivalence point of your specific acid-base reaction aligns with Cresol Red's pH transition range of 7.2-8.8.[10][12] A mismatch will lead to a systematic error.
- **Titrant Concentration Errors:** The concentration of your titrant may not be accurately known. It is best practice to standardize your titrant before use.[13] Some titrants, like sodium hydroxide, can react with atmospheric CO₂, altering their concentration over time.[13][14]
- **Parallax Error:** Misreading the burette due to viewing the meniscus from an angle can lead to inconsistent volume readings.[15][16] Always read the burette at eye level.[15]
- **Air Bubbles in Burette:** Air bubbles trapped in the burette tip will lead to an inaccurate measurement of the dispensed titrant volume.[13]

Issue 3: Inconsistent Results Across Multiple Titrations

Q: I am performing replicate titrations, but my results are not reproducible. What are the likely sources of this variability?

A: Lack of reproducibility often points to inconsistencies in technique or equipment:

- **Non-standardized Titrant:** If the titrant concentration changes between experiments (e.g., due to absorption of CO₂), results will vary.[13][14]
- **Inadequate Mixing:** Failure to properly mix the solution after each addition of titrant can lead to localized areas of color change and an inconsistent determination of the endpoint.[14][15] Gentle swirling is recommended.[15]
- **Temperature Fluctuations:** Significant changes in temperature can affect the pH of the solution and the performance of the indicator.[12][17]

- Glassware Contamination: Using glassware that has not been properly cleaned can introduce contaminants that may react with the analyte or titrant.[\[17\]](#)

Data Presentation

Table 1: Cresol Red pH Indicator Properties

Property	Description	Reference
Chemical Family	Sulfonphthalein	[1] [2]
Acidic pH Range	0.2 - 1.8	[2] [6]
Acidic Color Change	Red to Yellow	[2] [6]
Alkaline pH Range	7.2 - 8.8	[3] [6] [8]
Alkaline Color Change	Yellow to Reddish-Purple/Violet	[1] [3] [8]
pKa (second transition)	Approximately 8.0 - 8.5	[1]

Table 2: Preparation of Cresol Red Indicator Solution (0.1 g/L)

Step	Reagent	Amount	Instructions	Reference
1	Cresol Red	0.1 g	Weigh accurately.	[18] [19]
2	0.1 M Sodium Hydroxide (NaOH)	2.65 mL	Add to a 100 mL volumetric flask.	[19]
3	95% Ethanol	20 mL	Add to the flask and warm gently to dissolve the Cresol Red.	[19]
4	Distilled Water	To mark	Once dissolved, dilute to the 100 mL mark with distilled water.	[19]

Note: Alternative preparations exist. For example, dissolving 0.1g in 100 mL of 20% ethanol.

[\[18\]](#)

Experimental Protocols

Protocol 1: Preparation of Cresol Red Indicator Solution

This protocol details the steps to prepare a 0.1 g/L Cresol Red indicator solution suitable for most acid-base titrations.

Materials:

- Cresol Red powder (0.1 g)
- 0.1 M Sodium Hydroxide solution
- 95% Ethanol
- Distilled Water
- 100 mL volumetric flask

- Weighing balance
- Pipettes

Procedure:

- Accurately weigh 0.1 g of Cresol Red powder.[19]
- In a 100 mL volumetric flask, combine 2.65 mL of 0.1 M sodium hydroxide and 20 mL of 95% ethanol.[19]
- Add the weighed Cresol Red to the flask.
- Gently warm and swirl the mixture until the Cresol Red is completely dissolved.[19]
- Allow the solution to cool to room temperature.
- Carefully add distilled water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.

Protocol 2: Performing an Accurate Titration with Cresol Red

Materials:

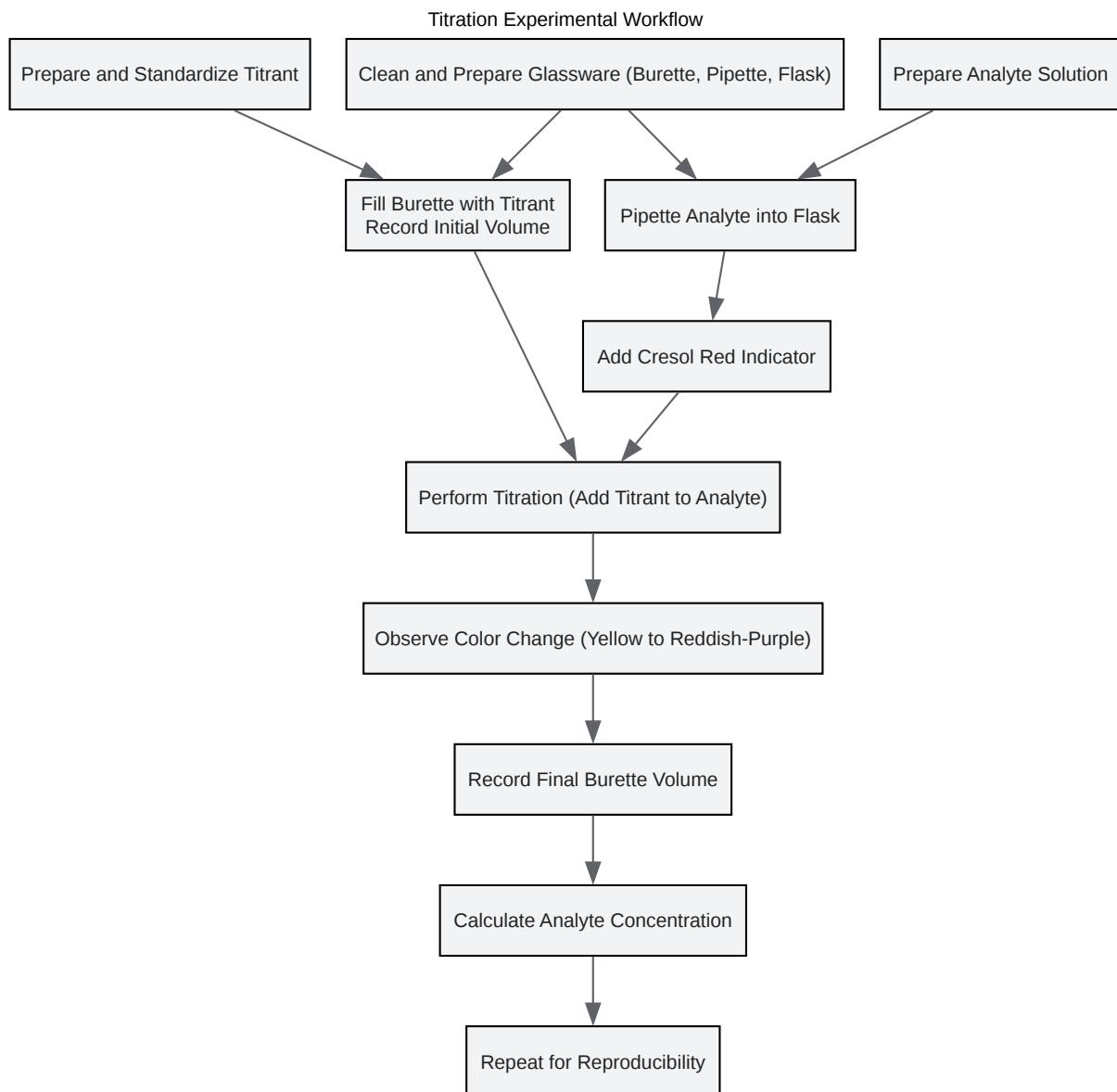
- Calibrated 50 mL burette
- Pipette (e.g., 25 mL) and pipette filler
- Erlenmeyer flask
- Analyte solution (the substance of unknown concentration)
- Standardized titrant solution (the substance of known concentration)
- Prepared Cresol Red indicator solution

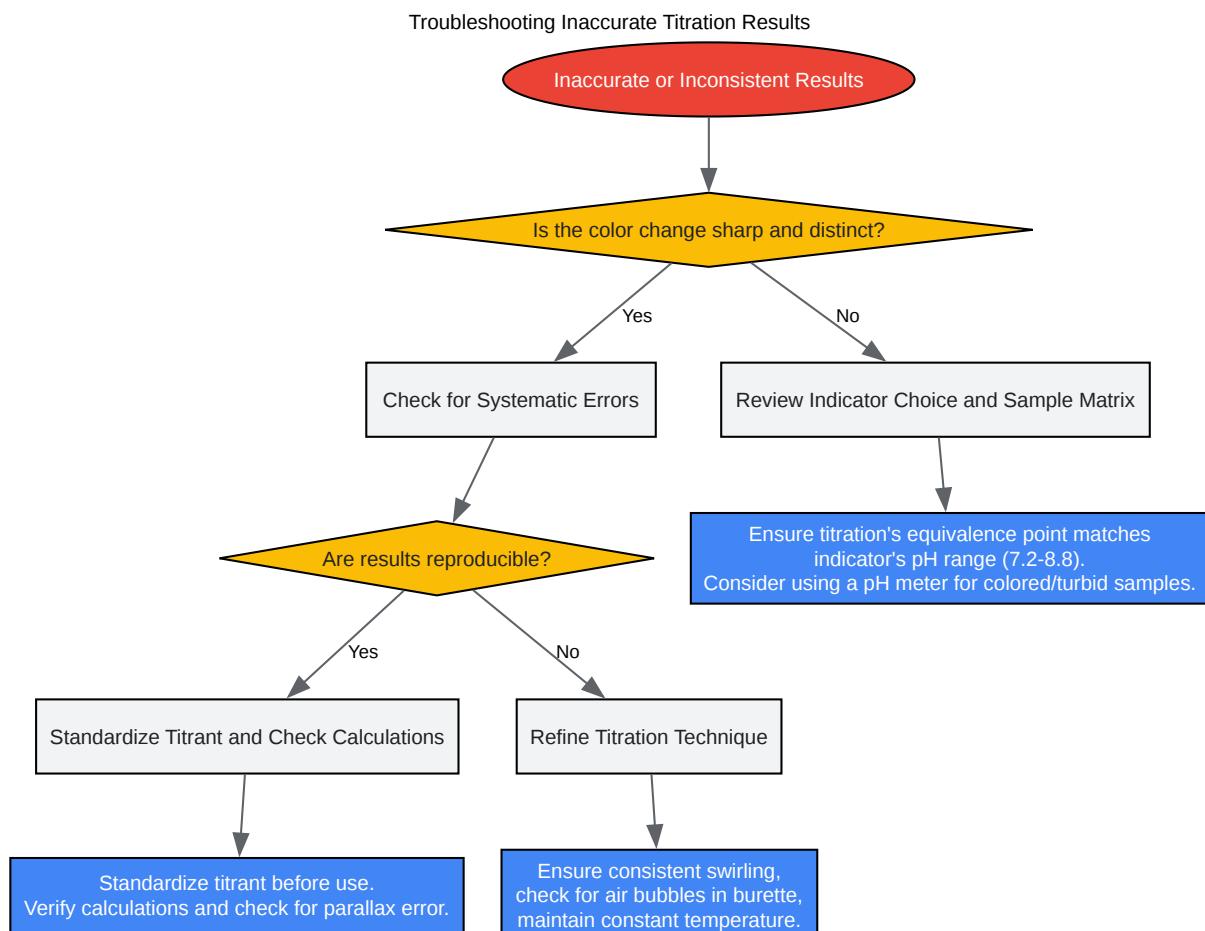
- White tile or paper (to see the color change clearly)

Procedure:

- Rinse the burette with a small amount of the titrant solution and then fill it, ensuring no air bubbles are present in the tip.[\[13\]](#) Record the initial burette reading to two decimal places. [\[15\]](#)
- Use a pipette to transfer a precise volume of the analyte solution into an Erlenmeyer flask.
- Add 2-3 drops of the Cresol Red indicator solution to the analyte in the flask. The solution should turn yellow if it is acidic or neutral (below pH 7.2).
- Place the flask on a white tile under the burette to make the color change more visible.
- Begin adding the titrant from the burette to the flask while continuously swirling the flask to ensure thorough mixing.[\[15\]](#)
- As the endpoint is approached, the solution will show a temporary color change (e.g., flashes of pink/red) where the titrant enters the solution. At this point, add the titrant drop by drop.
- The endpoint is reached when the first permanent, faint reddish-purple color persists for at least 30 seconds.
- Record the final burette reading to two decimal places. The volume of titrant used is the final reading minus the initial reading.
- Repeat the titration at least two more times to ensure the results are consistent and reproducible.[\[11\]](#)

Visualizations





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